Technical Guide: Physical & Chemical Characterization of 2-Chloro-5-(difluoromethoxy)pyridine

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Compound of Interest	
Compound Name:	*2-Chloro-5-(difluoromethoxy)pyridine*
CAS No.:	*1206980-28-0*
Cat. No.:	*B1422546*

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Executive Summary & Core Identity

2-Chloro-5-(difluoromethoxy)pyridine (CAS: 1206980-28-0) is a specialized heterocyclic building block used extensively in the development of agrochemicals and small-molecule therapeutics, particularly kinase inhibitors. Its structural value lies in the difluoromethoxy (-OCF_2H) moiety, which functions as a lipophilic hydrogen bond donor/acceptor bioisostere.

Unlike the metabolically labile methoxy group (-OCH_3) or the fully fluorinated trifluoromethoxy group (-OCF_3), the difluoromethoxy motif offers a unique balance of lipophilicity modulation and metabolic stability, while retaining a proton capable of weak hydrogen bonding. This guide provides a comprehensive technical analysis of its properties, synthesis, and handling.

Physicochemical Constants

Data aggregated from vendor certificates of analysis (CoA) and computational consensus.

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Property	Value / Range	Confidence
CAS Number	1206980-28-0	Verified
Molecular Formula	$C_6H_4ClF_2NO$	Exact
Molecular Weight	179.55 g/mol	Exact
Physical State	Colorless to pale yellow oil or low-melting solid	High
Boiling Point	208°C ± 35°C (at 760 mmHg)	Predicted
Density	1.4 ± 0.1 g/cm³	Predicted
LogP	~2.1 - 2.5	Estimate
pKa (Conj.[1] Acid)	~0.5 (Pyridine N)	Estimate
Solubility	Soluble in DCM, EtOAc, DMSO, Methanol; Insoluble in Water	High

Structural Characterization & Spectral Signature

Accurate identification of this intermediate relies on detecting the specific signatures of the difluoromethoxy group.

Nuclear Magnetic Resonance (NMR) Profiling

The -OCF_2H group presents a distinct spectral pattern due to the coupling between the fluorine and the geminal proton.

- ^1H NMR (Proton):
  - The Diagnostic Signal: A triplet (t) appearing between 6.50 – 7.50 ppm.
  - Coupling: This signal exhibits a large geminal coupling constant (

) of approximately 70–75 Hz. This "wide" triplet is the primary confirmation of successful difluoromethylation.

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- Aromatic Region: Three protons corresponding to the pyridine ring (positions 3, 4, and 6). The proton at C6 (adjacent to nitrogen) typically appears most downfield (~8.0–8.5 ppm).

- ^{19}F NMR (Fluorine):
  - Shift: A doublet appearing around -80 to -85 ppm.
  - Coupling: Matches the proton spectrum with a

    of ~70–75 Hz.

Mass Spectrometry (MS)[2]

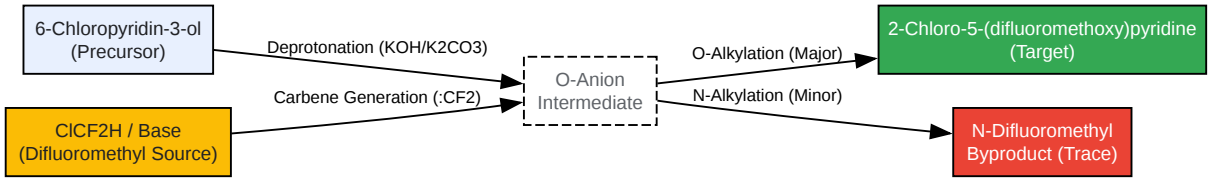
- Ionization: ESI+ (Electrospray Ionization).
- Parent Ion: $[M+H]^+$ = 180.0 / 182.0 (displays the characteristic 3:1 Chlorine isotope pattern).

Synthesis & Reaction Engineering

The synthesis of **2-Chloro-5-(difluoromethoxy)pyridine** typically proceeds via the O-difluoromethylation of 6-chloropyridin-3-ol. This reaction requires careful control of base strength and solvent to minimize N-alkylation byproducts.

Mechanistic Pathway

The reaction utilizes a difluoromethylating agent (e.g., Sodium chlorodifluoroacetate or Chlorodifluoromethane gas) in the presence of a base.



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Figure 1: Synthesis pathway highlighting the competition between O-alkylation (desired) and N-alkylation.

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Critical Process Parameters (CPP)

- Solvent Selection: Acetonitrile/Water mixtures are common to solubilize the inorganic base while maintaining organic solubility for the pyridine.
- Temperature Control: Exothermic carbene generation requires controlled addition rates to prevent thermal runaway or polymerization of the fluorinating agent.
- Impurity Management: The unreacted phenol (precursor) is the most common impurity. It can be removed via a basic wash (NaOH) during workup, as the phenol is acidic (pKa ~8-9), while the product is not.

Stability, Reactivity & Storage

Thermal & Chemical Stability

- Hydrolysis: The difluoromethoxy group is generally stable under neutral and mild acidic conditions but can hydrolyze under strong basic conditions at elevated temperatures.
- Reactivity: The C2-Chlorine atom is a "handle" for S_NAr (Nucleophilic Aromatic Substitution) reactions. It allows the molecule to be coupled to amines or alkoxides, making it a versatile scaffold.

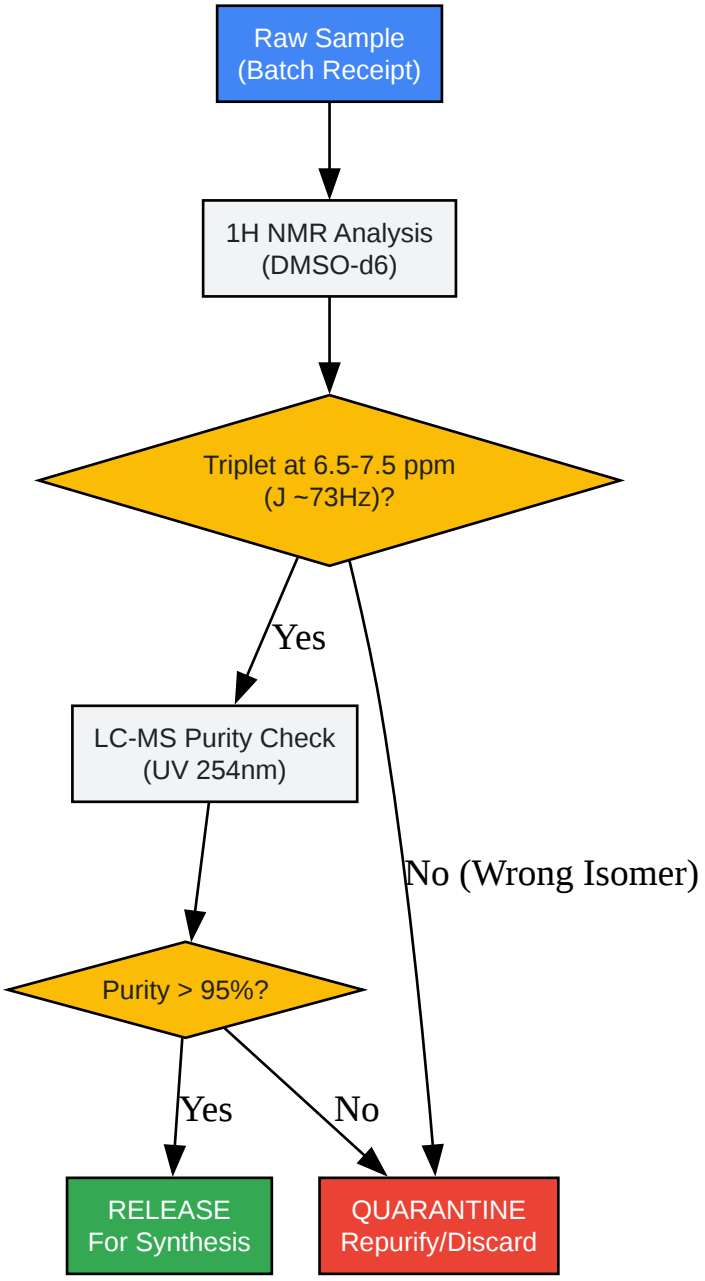
Storage Protocol

- Conditions: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen).
- Container: Amber glass vials with Teflon-lined caps to prevent moisture ingress and light degradation.
- Shelf Life: typically 24 months if seal is unbroken.

Quality Control (QC) Workflow

To ensure the integrity of this material for drug discovery applications, the following QC decision tree should be implemented.

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Figure 2: Standard Quality Control workflow for validating the identity and purity of fluorinated pyridine intermediates.

References

- Chemical Source & CAS Valid
  - **2-Chloro-5-(difluoromethoxy)pyridine** Properties & CAS 1206980-28-0.[2][3] ChemSrc.

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- [Link]
- Synthetic Methodology (Analogous Chemistry)
- Spectral Characterization (19F NMR Context)
- Safety & Handling (GHS Data) Safety Data Sheet: Pyridine Derivatives. Fisher Scientific / Thermo Fisher.

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Sources

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- 2. 767340-03-4,(Z)-3-Amino-1-[3-(trifluoromethyl)-5,6-dihydro-[1,2,4]triazolo[4,3-a]pyrazin-7(8H)-yl]-4-(2,4,5-trifluorophenyl)-2-buten-1-one-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
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